

Application Notes and Protocols: Preparation of KH-CB19 Stock Solution in DMSO

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Compound of Interest

Compound Name: KH-CB19
Cat. No.: B15580396

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Introduction

KH-CB19 is a potent and selective inhibitor of Cdc2-like kinases (CLKs), particularly CLK1 and CLK4.^{[1][2][3]} It functions as an ATP-competitive inhibitor, binding to the ATP binding site of these kinases.^{[1][2]} This inhibition leads to the suppression of phosphorylation of serine/arginine-rich (SR) proteins, which are crucial regulators of pre-mRNA alternative splicing.^{[2][4]} Consequently, **KH-CB19** has been utilized as a chemical probe to investigate the roles of CLKs in various cellular processes, including the regulation of alternative splicing and its implications in diseases such as cancer and viral infections.^{[4][5][6]}

These application notes provide a detailed protocol for the preparation of a stock solution of **KH-CB19** in dimethyl sulfoxide (DMSO), ensuring its stability and proper handling for reproducible experimental results.

Quantitative Data Summary

For accurate and reproducible experiments, it is crucial to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **KH-CB19**.

Property	Value	Reference
Molecular Weight	338.19 g/mol	[1][7]
Molecular Formula	C ₁₅ H ₁₃ Cl ₂ N ₃ O ₂	[1][7][8]
CAS Number	1354037-26-5	[1][7]
Appearance	White solid	[9]
Purity	≥95% by HPLC	[9]
Solubility in DMSO	≥ 50 mg/mL (~147.85 mM)	[5][7][10]
IC ₅₀ (CLK1)	19.7 nM - 20 nM	[1][3][5][7]
IC ₅₀ (CLK3)	530 nM	[5][7]
IC ₅₀ (DYRK1A)	55.2 nM	[2][7]

Experimental Protocols

Materials and Equipment

- **KH-CB19** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber-colored microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile, low-retention tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM KH-CB19 Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **KH-CB19** in DMSO.

- Pre-weigh Vial: Tare a sterile, amber-colored vial on a calibrated analytical balance.
- Weigh **KH-CB19**: Carefully weigh 3.38 mg of **KH-CB19** powder into the tared vial.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 338.19 g/mol
 - Mass (g) = Molarity x Volume x Molecular Weight = 0.010 mol/L x 0.001 L x 338.19 g/mol = 0.0033819 g = 3.38 mg
- Add Solvent: Add 1 mL of anhydrous DMSO to the vial containing the **KH-CB19** powder.
- Dissolve Compound: Tightly cap the vial and vortex for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot for Storage: To minimize freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquots at -20°C.[1][9] When stored properly, the DMSO stock solution is stable for up to 3 months.[9]

Protocol for Preparing Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the high-concentration stock solution in the appropriate cell culture medium or experimental buffer.

Important Note: The final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced artifacts.

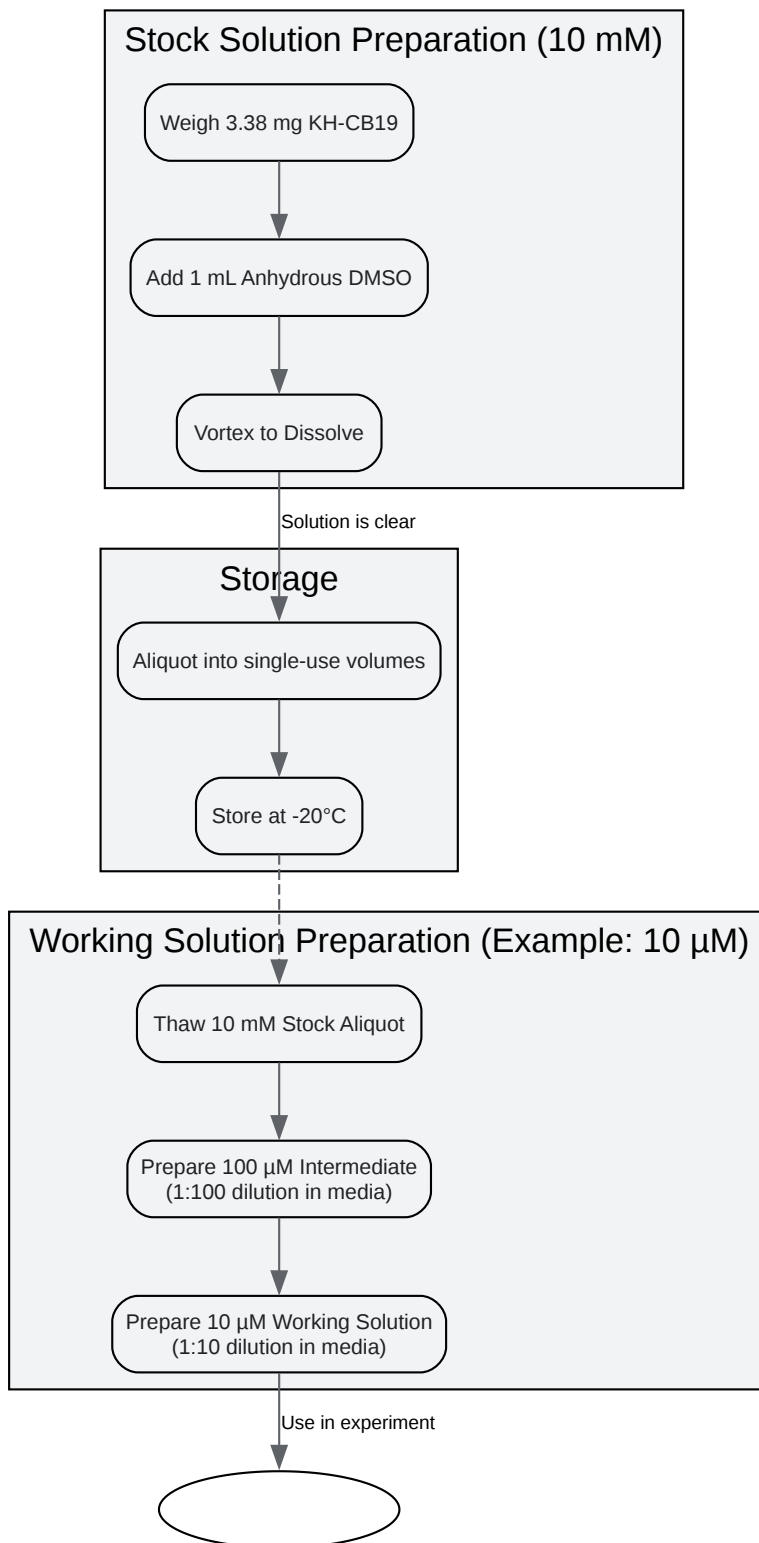
Example: Preparing a 10 µM working solution in cell culture medium.

- Thaw Stock: Thaw one aliquot of the 10 mM **KH-CB19** stock solution at room temperature.
- Perform Serial Dilution:
 - Intermediate Dilution: Dilute the 10 mM stock solution 1:100 by adding 2 μL of the stock to 198 μL of cell culture medium. This results in a 100 μM intermediate solution.
 - Final Dilution: Dilute the 100 μM intermediate solution 1:10 by adding 100 μL to 900 μL of cell culture medium to achieve the final 10 μM working concentration.
- Mix Thoroughly: Gently vortex or pipette up and down to ensure the working solution is homogeneous before adding it to your experimental system.

Visualizations

KH-CB19 Stock Solution Preparation Workflow

Workflow for Preparing KH-CB19 Stock Solution

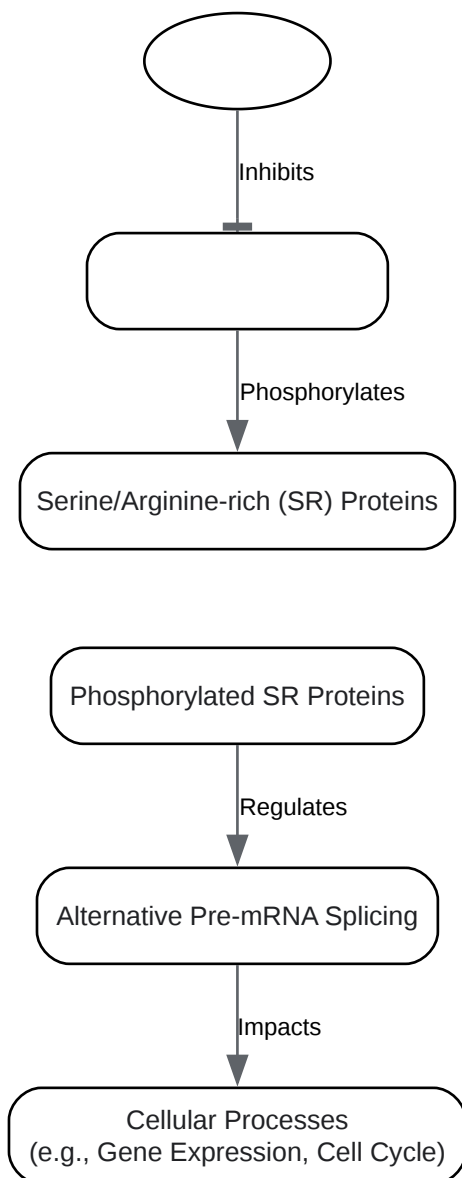


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Caption: Workflow for preparing **KH-CB19** stock and working solutions.

Signaling Pathway of KH-CB19 Action

Mechanism of Action of KH-CB19



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Caption: **KH-CB19** inhibits CLK1/4, preventing SR protein phosphorylation.

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